

Delanzomib stability in DMSO and cell culture media

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Compound of Interest

Compound Name: *Delanzomib*

Cat. No.: *B1684677*

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Delanzomib Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and handling of **delanzomib** in DMSO and cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **delanzomib**?

A1: The recommended solvent for dissolving **delanzomib** is dimethyl sulfoxide (DMSO).^{[1][2][3][4]} It is important to use fresh, high-quality, anhydrous DMSO, as moisture can reduce the solubility of the compound.^{[1][4]}

Q2: What is the solubility of **delanzomib** in DMSO?

A2: The reported solubility of **delanzomib** in DMSO varies across suppliers but is generally high. For specific maximum concentrations, please refer to the table below. It is noted that sonication may be required to achieve higher concentrations.^[4]

Q3: How should I prepare a stock solution of **delanzomib** in DMSO?

A3: To prepare a stock solution, dissolve **delanzomib** powder in fresh, anhydrous DMSO to your desired concentration. If needed, you can use an ultrasonic bath to aid dissolution.^[4] For a detailed protocol, please refer to the "Experimental Protocols" section.

Q4: How should I store **delanzomib** powder and stock solutions?

A4: **Delanzomib** powder should be stored at -20°C for long-term stability (up to 3 years).^{[1][3]}
^[4] Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C (for up to 2 years) or -20°C (for shorter periods, from 2 weeks to 1 year).^{[1][3]}
^[4]

Q5: Is **delanzomib** stable in cell culture media?

A5: While **delanzomib** is used in various cell culture experiments, specific data on its long-term stability in different types of cell culture media (e.g., DMEM, RPMI-1640) is not extensively published.^{[1][5]} **Delanzomib** is a peptide boronic acid, which can be unstable.^[6] For in vivo studies, it is often formulated immediately before use.^[1] For cell-based assays, it is best practice to prepare fresh dilutions of the **delanzomib** stock solution in your cell culture medium immediately before each experiment to minimize potential degradation.

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Precipitate observed in DMSO stock solution upon thawing.	1. The solubility limit has been exceeded. 2. The DMSO used was not anhydrous, leading to reduced solubility. ^{[1][4]} 3. The stock solution was not properly dissolved initially.	1. Gently warm the solution to 37°C and vortex to redissolve. 2. Use fresh, anhydrous DMSO for future stock solution preparation. 3. Use sonication to ensure complete dissolution when preparing the stock solution. ^[4]
Inconsistent or lower-than-expected activity in cell-based assays.	1. Degradation of delanzomib in the stock solution due to improper storage or multiple freeze-thaw cycles. 2. Instability of delanzomib in the cell culture medium during prolonged incubation. 3. Incorrect initial concentration of the stock solution.	1. Use a fresh aliquot of the stock solution for each experiment. Ensure stock solutions are stored at -80°C. 2. Prepare fresh dilutions in cell culture medium immediately before treating cells. For long-term experiments, consider replenishing the medium with freshly diluted delanzomib at regular intervals. 3. Verify the concentration of the stock solution.
Difficulty dissolving delanzomib powder in DMSO.	1. The delanzomib powder may have absorbed moisture. 2. The concentration being prepared is too high.	1. Ensure the powder is brought to room temperature in a desiccator before opening. 2. Try preparing a lower concentration stock solution. Use of an ultrasonic bath can also aid in dissolution. ^[4]

Data Presentation

Table 1: Solubility and Storage of **Delanzomib**

Parameter	Condition	Value	Source
Solubility in DMSO	Maximum Concentration	10 mM	[2]
71.0 mg/mL (171.80 mM)	[3]		
83 mg/mL (200.83 mM)	[1]		
100 mg/mL (241.97 mM)	[4]		
Storage (Powder)	-20°C	Up to 3 years	[1][3][4]
4°C	Up to 2 years	[3][4]	
Storage (In DMSO)	-80°C	3 months to 2 years	[3][4]
-20°C	2 weeks to 1 year	[1][3][4]	

Experimental Protocols

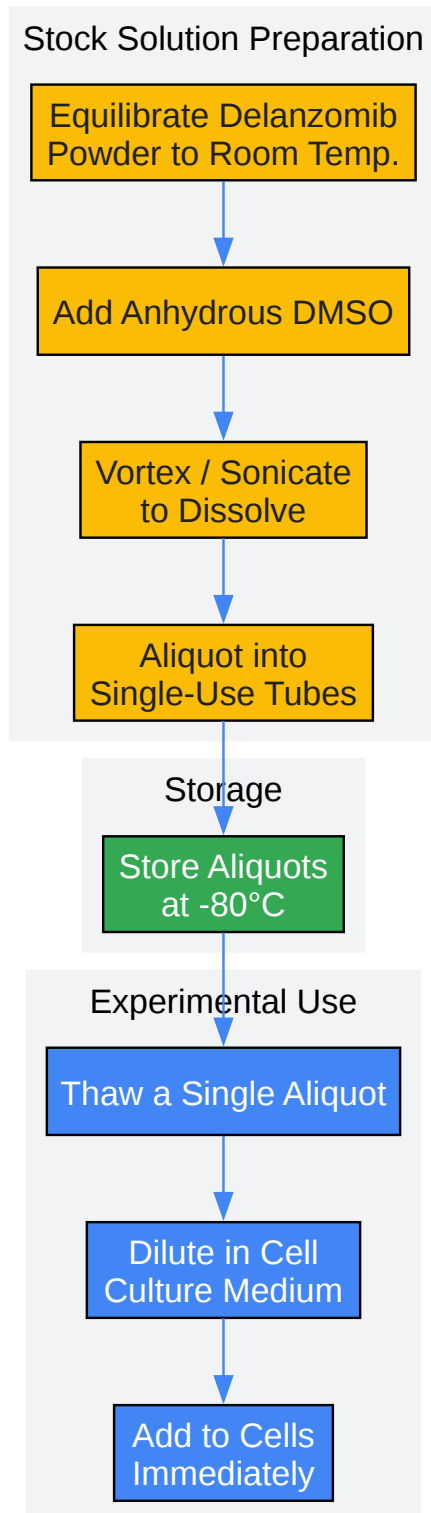
Protocol for Preparation of **Delanzomib** Stock Solution

- Materials:
 - Delanzomib** powder
 - Anhydrous dimethyl sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Ultrasonic bath (optional)
- Procedure:
 - Allow the vial of **delanzomib** powder to equilibrate to room temperature before opening to prevent condensation.

2. Calculate the volume of DMSO required to achieve the desired stock concentration (e.g., 10 mM).
3. Add the calculated volume of fresh, anhydrous DMSO to the vial of **delanzomib** powder.
4. Vortex the solution thoroughly to dissolve the powder. If necessary, use an ultrasonic bath for a few minutes to ensure complete dissolution.
5. Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
6. Store the aliquots at -80°C for long-term storage or at -20°C for shorter-term storage.

Visualizations

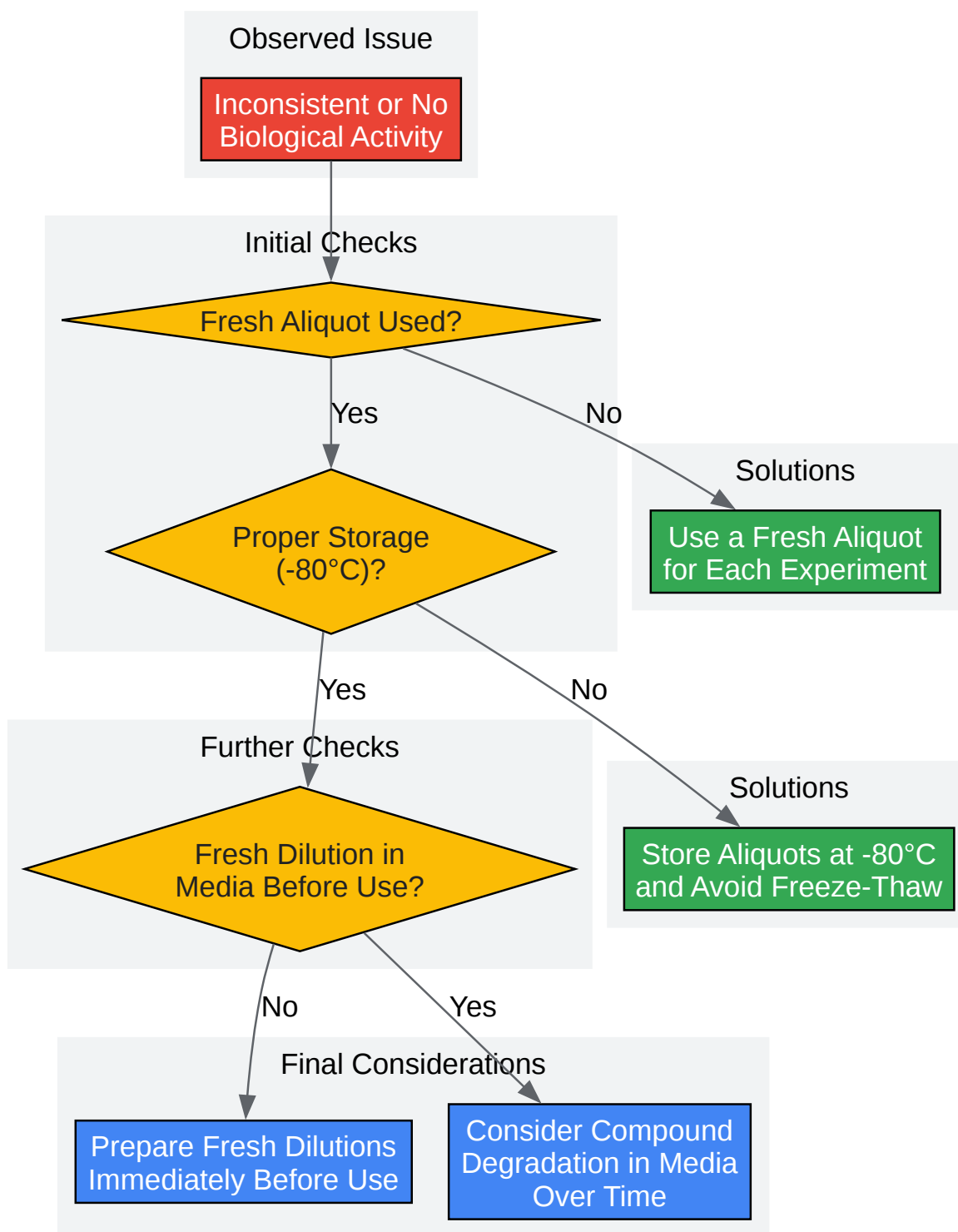
Workflow for Preparing Delanzomib for In Vitro Experiments



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Caption: Workflow for **Delanzomib** Preparation.

Troubleshooting Delanzomib Experiments



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Caption: Troubleshooting **Delanzomib** Activity.

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